

# Personal protective equipment for handling PD173074

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PD173074

Cat. No.: B1679126

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## Essential Safety and Handling Guide for PD173074

This document provides crucial safety protocols and operational guidance for the handling and disposal of **PD173074**, a potent and selective inhibitor of Fibroblast Growth Factor Receptors (FGFRs).<sup>[1]</sup> Given its potent biological activity and use in cancer research, **PD173074** should be handled with the utmost care, treating it as a potentially hazardous compound.<sup>[2][3]</sup> This guide is intended for researchers, scientists, and drug development professionals.

## Compound Data and Storage

Proper storage and accurate preparation of solutions are critical for experimental success and safety. The following table summarizes key quantitative data for **PD173074**.

Parameter	Value	Source(s)
Chemical Name	N-[2-[[4-(Diethylamino)butyl]amino]-6-(3,5-dimethoxyphenyl)pyrido[2,3-d]pyrimidin-7-yl]-N'-(1,1-dimethylethyl)-urea	[1]
CAS Number	219580-11-7	[1][4]
Molecular Weight	~523.67 g/mol	[4][5]
Form	Crystalline solid	[5]
Purity	≥98%	[4][5]
IC <sub>50</sub> (FGFR1)	21.5 - 25 nM	[1][3][6]
IC <sub>50</sub> (FGFR3)	5 nM	[2]
Solubility	Soluble in DMSO (up to 100 mM) and Ethanol (up to 100 mM)	[2][4]
Storage (Solid)	Store at +4°C or -20°C	[2][5]
Storage (Solutions)	Store solutions at -20°C for up to one month.[4]	[4]

## Operational Plan: Handling and Use

Adherence to a strict, step-by-step protocol is mandatory to minimize exposure risk. As **PD173074** is a potent, biologically active molecule, all handling should be performed within a certified chemical fume hood.

## Personal Protective Equipment (PPE)

A baseline of appropriate PPE is required at all times when handling **PD173074** in solid or solution form. The term "chemical-resistant" implies that no measurable amount of the chemical will pass through the material during use.[7]

- **Body Protection:** A lab coat or a solid-front barrier gown.[8] A chemical-resistant apron should be worn over the lab coat when handling stock solutions or performing procedures with a high risk of splashing.[9]
- **Hand Protection:** Double-layered, chemical-resistant chemotherapy gloves (e.g., nitrile) are required.[8] Gloves must be changed every hour or immediately if contamination, tearing, or puncture occurs.[8]
- **Eye Protection:** Chemical safety goggles or a full-face shield must be worn.[8]
- **Respiratory Protection:** When handling the solid powder outside of a contained system, use a respirator with a P100 filter to prevent inhalation.[7]

## Experimental Protocol: Reconstitution and Dilution

- **Preparation:** Before starting, ensure the chemical fume hood is certified and functioning correctly. Prepare the work surface by covering it with absorbent, plastic-backed pads.
- **Equilibration:** Allow the vial of solid **PD173074** to equilibrate to room temperature before opening to prevent condensation.[4]
- **Weighing (if applicable):** If weighing the solid compound, perform this task inside the fume hood on a tared weigh boat. Minimize the creation of dust.
- **Reconstitution:** Add the desired volume of solvent (e.g., DMSO) to the vial using a calibrated pipette or a Luer-Lok syringe to create a stock solution.[8] Cap the vial securely and vortex until the solid is completely dissolved.
- **Dilution:** Perform serial dilutions within the fume hood.
- **Labeling:** Clearly label all prepared solutions with the compound name, concentration, solvent, and date of preparation.
- **Post-Handling:** Wipe down all surfaces, equipment, and the exterior of vials with an appropriate deactivating agent or 70% ethanol. Dispose of all contaminated disposable items as hazardous waste.

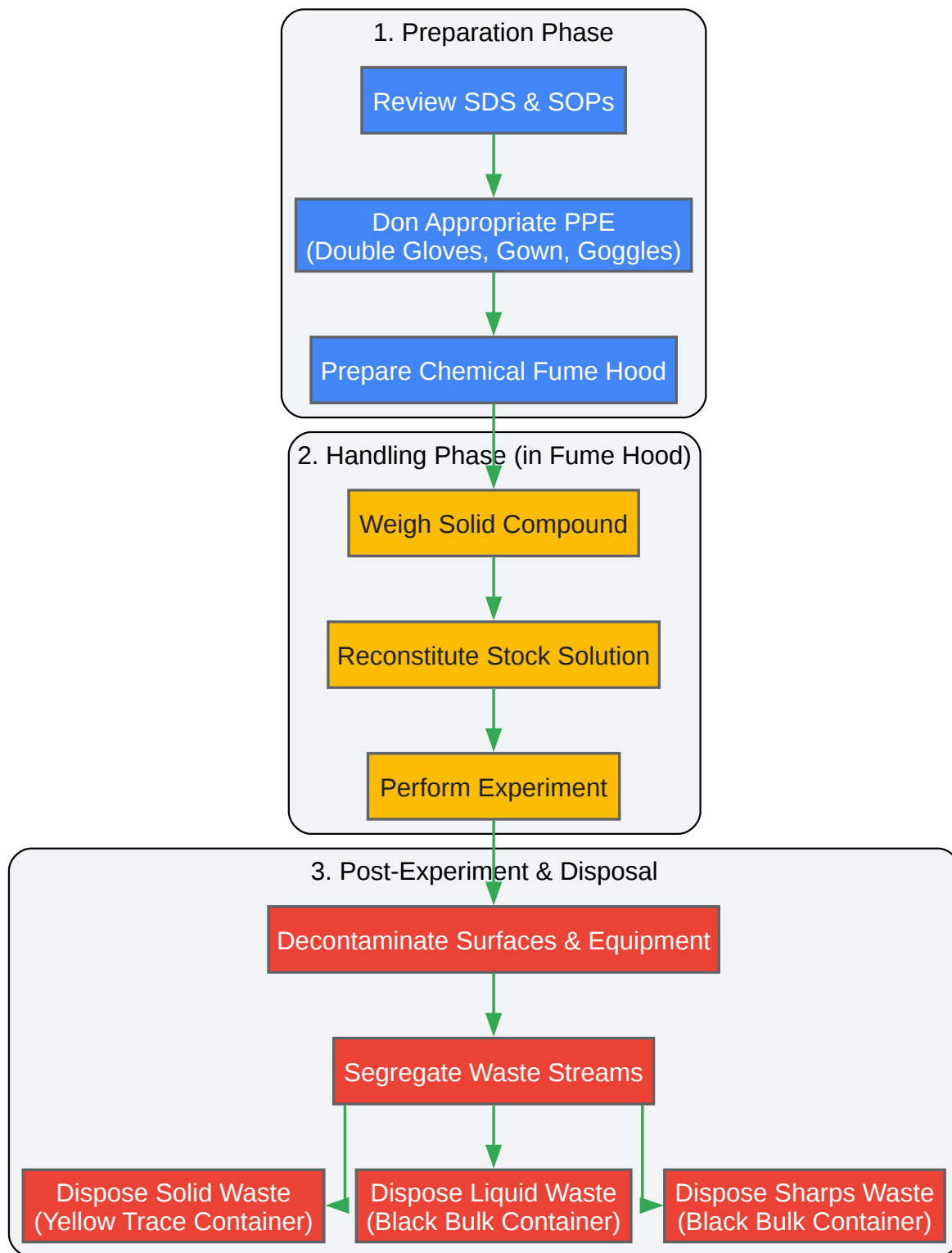
## Disposal Plan: Waste Management

Waste containing **PD173074** must be segregated and disposed of as hazardous chemical waste in accordance with institutional and regulatory guidelines. Do not mix this waste with other laboratory waste streams.[\[8\]](#)

- Solid Waste: This includes contaminated gloves, absorbent pads, weigh boats, and empty vials.
  - Procedure: Collect all solid waste in a designated, sealed, and clearly labeled yellow "Trace" chemotherapy waste container.[\[8\]](#)
- Liquid Waste: This includes unused stock solutions, experimental media containing **PD173074**, and solvent rinses.
  - Procedure: Collect all liquid waste in a dedicated, sealed, and clearly labeled hazardous waste container (e.g., a special black RCRA container).[\[8\]](#) Do not pour this waste down the drain.
- Sharps Waste: This includes contaminated needles, syringes, and pipette tips.
  - Procedure: If a syringe is completely empty with no visible residue, it may be disposed of in a standard red sharps container.[\[8\]](#) However, if any volume of the drug remains, the entire syringe and needle must be disposed of as hazardous chemical waste in the designated black "Bulk" waste container.[\[8\]](#)

## Workflow for Safe Handling and Disposal

The following diagram outlines the logical workflow for safely managing **PD173074** from receipt to disposal.



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Caption: Workflow for handling and disposal of **PD173074**.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. PD 173074, FGFR1 and FGFR3 inhibitor (CAS 219580-11-7) | Abcam [abcam.com]
- 3. selleckchem.com [selleckchem.com]
- 4. PD 173074 Supplier | 219580-11-7 | Hello Bio [hellobio.com]
- 5. PD 173074 [bio-gems.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. PI28/PI061: Personal Protective Equipment for Handling Pesticides [edis.ifas.ufl.edu]
- 8. web.uri.edu [web.uri.edu]
- 9. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling PD173074]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679126#personal-protective-equipment-for-handling-pd173074]

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Address: 3281 E Guasti Rd

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